

An In-depth Technical Guide to 4-Chloro-3-fluorobenzaldehyde Oxime

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Compound of Interest

Compound Name: *Benzaldehyde, 4-chloro-3-fluoro-, oxime*

Cat. No.: *B12092203*

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CAS Number: 202925-09-5

This guide provides a comprehensive technical overview of 4-chloro-3-fluorobenzaldehyde oxime, a halogenated aromatic oxime with significant potential in medicinal chemistry and drug development. While specific research on this particular molecule is emerging, this document synthesizes information from closely related analogues and established chemical principles to offer a robust resource for researchers, scientists, and professionals in the field.

Introduction: The Significance of Substituted Benzaldehyde Oximes

Benzaldehyde oxime and its derivatives are a class of organic compounds that have garnered considerable interest in pharmaceutical research due to their diverse biological activities. The introduction of halogen substituents, such as chlorine and fluorine, onto the benzaldehyde scaffold can significantly alter the molecule's physicochemical properties, including its lipophilicity, electronic character, and metabolic stability. These modifications can, in turn, influence the compound's biological activity, making halogenated benzaldehyde oximes attractive candidates for drug discovery programs. The oxime functional group itself is a critical

pharmacophore in several approved drugs and is known for its role in various biological interactions.

Synthesis and Mechanism

The synthesis of 4-chloro-3-fluorobenzaldehyde oxime is typically achieved through a condensation reaction between its corresponding aldehyde, 4-chloro-3-fluorobenzaldehyde, and hydroxylamine. This well-established oximation reaction is a cornerstone of organic synthesis.

The reaction mechanism involves the nucleophilic attack of hydroxylamine on the carbonyl carbon of the aldehyde, followed by dehydration to form the C=N double bond of the oxime. The presence of the electron-withdrawing chloro and fluoro groups on the aromatic ring can enhance the electrophilicity of the carbonyl carbon, potentially facilitating the reaction.

Experimental Protocol: Synthesis of 4-chloro-3-fluorobenzaldehyde oxime

This protocol is a generalized procedure based on standard oximation reactions.^[1]

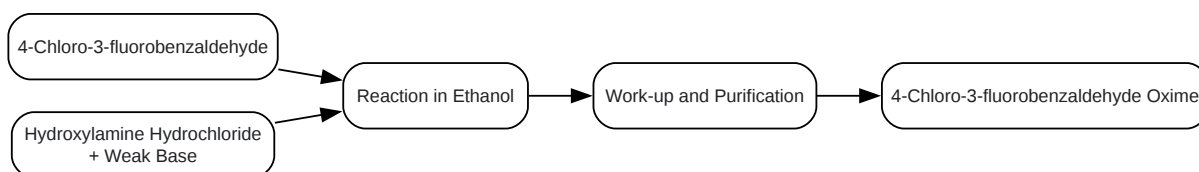
Materials:

- 4-Chloro-3-fluorobenzaldehyde
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- A weak base (e.g., sodium acetate, pyridine)
- Ethanol or a similar suitable solvent
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve 4-chloro-3-fluorobenzaldehyde (1.0 equivalent) in ethanol.
- To this solution, add hydroxylamine hydrochloride (1.1-1.5 equivalents).

- Add a weak base (1.1-1.5 equivalents) to the mixture to neutralize the HCl released from the hydroxylamine hydrochloride.
- Stir the reaction mixture at room temperature or with gentle heating. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled, and the product can be isolated by filtration if it precipitates. Alternatively, the solvent can be removed under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure 4-chloro-3-fluorobenzaldehyde oxime.



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Caption: Relationship between starting material and product.

Spectral Characterization (Predicted)

While specific spectral data for 4-chloro-3-fluorobenzaldehyde oxime is not readily available, its expected spectroscopic characteristics can be inferred from data on similar compounds. [2][3]

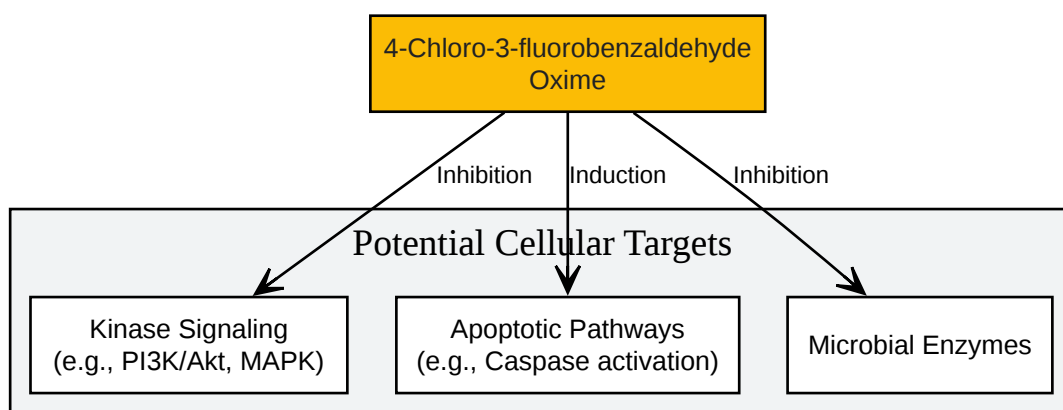
- ^1H NMR: The proton NMR spectrum is expected to show a singlet for the oxime proton (-OH) at a downfield chemical shift. The proton of the CH=N group will also appear as a singlet. The aromatic protons will exhibit complex splitting patterns due to the presence of both chloro and fluoro substituents.
- ^{13}C NMR: The carbon NMR spectrum will show a characteristic signal for the carbon of the C=N bond. The aromatic carbons will display signals with chemical shifts influenced by the electron-withdrawing effects of the halogen atoms, and C-F coupling will be observed.

- **IR Spectroscopy:** The infrared spectrum is expected to show a broad absorption band for the O-H stretch of the oxime group (around 3100-3600 cm^{-1}). A characteristic peak for the C=N stretch should appear in the region of 1620-1690 cm^{-1} . [4] Aromatic C-H and C=C stretching vibrations will also be present.
- **Mass Spectrometry:** The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (175.58 g/mol). The isotopic pattern of the molecular ion, with a characteristic M+2 peak approximately one-third the intensity of the M peak, will confirm the presence of a chlorine atom.

Potential Applications in Drug Discovery and Medicinal Chemistry

Substituted benzaldehyde oximes are a promising class of compounds in drug discovery. The presence of chlorine and fluorine in 4-chloro-3-fluorobenzaldehyde oxime can enhance its potential as a therapeutic agent. Halogenation can improve metabolic stability and membrane permeability, which are desirable properties for drug candidates. [5] Potential therapeutic areas for this class of compounds include:

- **Anticancer Agents:** Some benzoxazole derivatives containing a chloro-substituent have shown potential as anticancer agents. [6] The mechanism could involve the induction of apoptosis or the inhibition of key signaling pathways.
- **Antimicrobial and Antifungal Agents:** Oxime derivatives have been reported to exhibit a range of antimicrobial and antifungal activities. [7] * **Enzyme Inhibition:** The oxime functional group can act as a hydrogen bond donor and acceptor, allowing it to interact with the active sites of various enzymes.



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Caption: Potential signaling pathways targeted by this class of compounds.

Safety and Handling

Specific safety data for 4-chloro-3-fluorobenzaldehyde oxime is not available. However, based on the data for the starting material, 4-chloro-3-fluorobenzaldehyde, and general knowledge of aromatic oximes, the following precautions should be taken:

- Hazard Statements: The starting aldehyde is known to cause skin and eye irritation. [8] Similar hazards should be assumed for the oxime derivative.
- Precautionary Measures:
 - Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
 - Handle the compound in a well-ventilated area or a fume hood.
 - Avoid inhalation of dust or vapors.
 - Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
 - Store in a cool, dry, and well-ventilated place away from incompatible materials.

Conclusion

4-Chloro-3-fluorobenzaldehyde oxime is a promising molecule for further investigation in the fields of medicinal chemistry and drug discovery. Its synthesis is straightforward, and its halogenated structure suggests the potential for enhanced biological activity and favorable pharmacokinetic properties. While specific experimental data for this compound is limited, this guide provides a solid foundation for researchers to begin exploring its synthesis, characterization, and potential applications. Further studies are warranted to fully elucidate the biological profile of this and related compounds.

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